

Flt3-IN-2 degradation and storage conditions

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Compound of Interest		
Compound Name:	Flt3-IN-2	
Cat. No.:	B611034	Get Quote

Flt3-IN-2 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the handling, storage, and troubleshooting of **Flt3-IN-2**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for Flt3-IN-2?

For optimal stability, **Flt3-IN-2** should be stored under the following conditions:

- Solid Form: Store the powder at -20°C for up to 1 year.
- Stock Solutions: Aliquot stock solutions to avoid repeated freeze-thaw cycles.
 - Store at -80°C for up to 2 years.[1]
 - Store at -20°C for up to 1 year.[1][2]

Q2: How should I prepare stock solutions of **Flt3-IN-2**?

It is recommended to prepare stock solutions in high-quality, anhydrous DMSO.[2] **Flt3-IN-2** is also soluble in ethanol, but to a lesser extent.[2][3] It is insoluble in water.[2][3] To ensure the highest quality results, use fresh DMSO, as moisture can reduce the solubility of the compound.[2]



Q3: What should I do if I observe precipitation in my stock solution?

If precipitation occurs, especially after storage, it may be possible to redissolve the compound by gently warming the solution and/or using sonication.[1] However, to prevent precipitation, ensure that the storage temperature is appropriate and avoid repeated freeze-thaw cycles by preparing aliquots.[1][2]

Q4: Can Flt3-IN-2 be used for in vivo studies?

Yes, **Flt3-IN-2** can be used for in vivo experiments. However, due to its low aqueous solubility, specific formulations are required. Common vehicles include:

- A suspension in CMC-Na (carboxymethylcellulose sodium).[3]
- A solution of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.[1]
- A solution of 10% DMSO and 90% Corn Oil.[1]

It is recommended to prepare these working solutions fresh on the day of use.[1]

Troubleshooting Guides Issue 1: Unexpected Loss of Compound Activity

Possible Cause: Degradation of the compound due to improper storage or handling.

Troubleshooting Steps:

- Verify Storage Conditions: Confirm that the solid compound and stock solutions have been stored at the recommended temperatures (-20°C for solid, -80°C or -20°C for solutions) and for a duration within the recommended timeframe.[1][2]
- Check for Repeated Freeze-Thaw Cycles: Excessive freeze-thaw cycles can lead to degradation. It is best practice to prepare single-use aliquots of the stock solution.[1][2]
- Prepare Fresh Solution: If there is any doubt about the stability of an existing stock solution, prepare a fresh solution from the solid compound.



 Assess Solvent Quality: Ensure that a high-purity, anhydrous solvent such as DMSO was used for reconstitution, as contaminants or water can affect compound stability.[2]

Issue 2: Precipitate Formation in Working Solutions

Possible Cause: The solubility of **Flt3-IN-2** has been exceeded in the experimental buffer or media.

Troubleshooting Steps:

- Review Solvent Composition: Flt3-IN-2 is insoluble in water.[2][3] When diluting a DMSO stock solution into an aqueous buffer or cell culture medium, ensure the final concentration of DMSO is sufficient to maintain solubility, while also being compatible with your experimental system.
- Adjust Final Compound Concentration: If precipitation is observed, consider lowering the final concentration of Flt3-IN-2 in your assay.
- Incorporate Solubilizing Agents (for in vivo studies): For animal studies, use established formulations that include solubilizing agents like PEG300 and Tween-80 to improve bioavailability.[1]
- Gentle Warming and Sonication: For in vitro solutions where precipitation is observed, gentle warming and/or sonication may help to redissolve the compound.[1] However, be mindful of the potential for heat-induced degradation.

Quantitative Data Summary

Table 1: Solubility of Flt3-IN-2



Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Reference
DMSO	20	47.98	[2][3]
Ethanol	4	9.59	[2][3]
Water	Insoluble	Insoluble	[2][3]
10% DMSO, 40% PEG300, 5% Tween- 80, 45% Saline	≥ 2.5	≥ 6.00	[1]
10% DMSO, 90% Corn Oil	≥ 2.5	≥ 6.00	[1]

Table 2: Recommended Storage Conditions and Stability

Form	Storage Temperature	Duration	Reference
Solid (Powder)	-20°C	1 year	[1]
Stock Solution	-80°C	2 years	[1]
Stock Solution	-20°C	1 year	[1][2]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Weigh the Compound: Accurately weigh out the desired mass of Flt3-IN-2 powder. For example, to prepare 1 mL of a 10 mM solution, you would need 0.417 mg of Flt3-IN-2 (Molecular Weight: 416.83 g/mol). For larger volumes, such as 2.3991 mL, 1 mg of the compound would be used.[3]
- Add Solvent: Add the calculated volume of high-purity, anhydrous DMSO to the vial containing the Flt3-IN-2 powder.



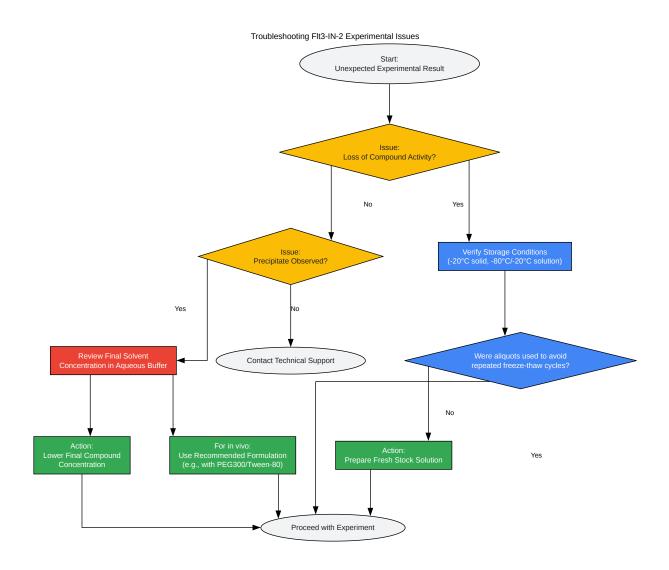
- Dissolve: Vortex or sonicate the solution until the compound is completely dissolved. Gentle warming can be applied if necessary.
- Aliquot and Store: Dispense the stock solution into single-use aliquots and store at -80°C or -20°C.

Protocol 2: Preparation of an In Vivo Formulation (10% DMSO, 90% Corn Oil)

- Prepare a Concentrated Stock: Prepare a concentrated stock solution of Flt3-IN-2 in DMSO (e.g., 25 mg/mL).
- Dilute in Corn Oil: To prepare a 1 mL working solution at a final concentration of 2.5 mg/mL, add 100 μ L of the 25 mg/mL DMSO stock solution to 900 μ L of corn oil.
- Mix Thoroughly: Mix the solution evenly to ensure a homogenous suspension or clear solution.
- Administer: This formulation should be prepared fresh on the day of administration.[1]

Visualizations





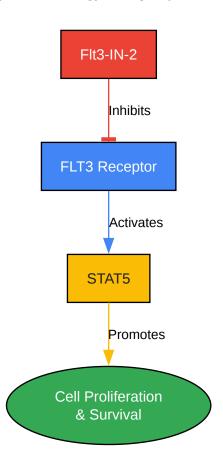
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Caption: Troubleshooting workflow for common Flt3-IN-2 issues.



Signaling Pathway Context

While this document focuses on the chemical properties of **Flt3-IN-2**, it is important to remember its biological context. **Flt3-IN-2** is an inhibitor of the FMS-like tyrosine kinase 3 (FLT3) receptor.[1][2][3] Activating mutations in FLT3 are common in acute myeloid leukemia (AML) and lead to constitutive activation of downstream signaling pathways, such as the STAT5 pathway, promoting cell proliferation and survival. The degradation of the FLT3 protein itself (not the inhibitor) is a therapeutic strategy being explored with molecules like PROTACs.



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Caption: Simplified Flt3-IN-2 mechanism of action.

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